

An In-Depth Technical Guide to 7-Hydroxyloxapine-d8: Structure, Synthesis, and Application

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Compound of Interest

Compound Name: 7-Hydroxyloxapine-d8

CAS No.: 1189455-63-7

Cat. No.: B15616646

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of 7-Hydroxyloxapine-d8, a deuterated metabolite of the antipsychotic drug loxapine. This document details its chemical structure, physicochemical properties, and its critical role as an internal standard in bioanalytical method development. Furthermore, it outlines the metabolic pathway of loxapine, experimental protocols for its quantification, and the receptor binding profile of its active metabolites.

Core Compound Structure and Properties

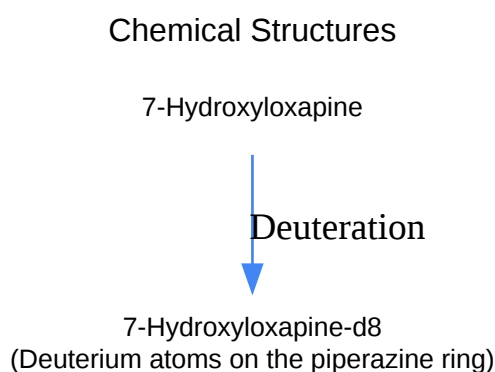
7-Hydroxyloxapine-d8 is a stable isotope-labeled version of 7-Hydroxyloxapine, a primary active metabolite of loxapine. The incorporation of eight deuterium atoms on the piperazine ring provides a distinct mass shift, making it an ideal internal standard for mass spectrometry-based quantification of 7-Hydroxyloxapine in biological matrices.

Chemical Structure:

- 7-Hydroxyloxapine: 2-chloro-11-(4-methylpiperazin-1-yl)dibenzo[b,f][1][2]oxazepin-7-ol
- 7-Hydroxyloxapine-d8: 2-chloro-11-(4-methylpiperazin-1-yl-2,2,3,3,5,5,6,6-d8)dibenzo[b,f][1][2]oxazepin-7-ol[3]

The structures of 7-Hydroxyloxapine and its deuterated analog are presented below:

Diagram: Chemical Structures of 7-Hydroxyloxapine and 7-Hydroxyloxapine-d8



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Physicochemical and Pharmacokinetic Properties

A summary of the key physicochemical and pharmacokinetic properties of loxapine and its metabolite, 7-Hydroxyloxapine, is provided in the table below. While experimental data for 7-Hydroxyloxapine is limited, predicted values from computational models are included.

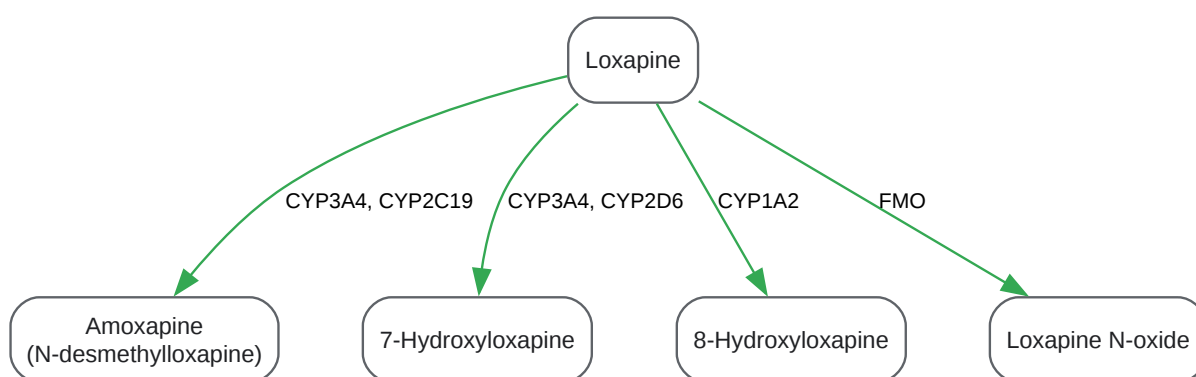
Property	Loxapine	7-Hydroxyloxapine	7-Hydroxyloxapine-d8
Molecular Formula	C18H18ClN3O	C18H18ClN3O2	C18H10D8ClN3O2
Molecular Weight (g/mol)	327.81	343.81	351.86[4]
LogP (predicted)	3.6[5]	~3.2	~3.2
pKa (basic, predicted)	7.48[5]	~7.5	~7.5
Water Solubility (predicted)	Low	Low	Low

Metabolic Pathway of Loxapine

Loxapine undergoes extensive metabolism in the liver, primarily mediated by the cytochrome P450 (CYP) enzyme system. The formation of 7-Hydroxyloxapine is a key metabolic route.

The metabolic conversion of loxapine to its major metabolites is depicted in the following pathway diagram.

Diagram: Loxapine Metabolic Pathway



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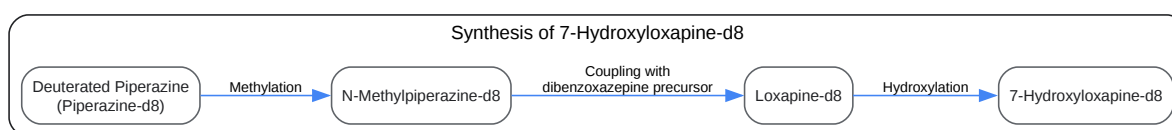
Caption: Metabolic conversion of loxapine to its primary metabolites.

Experimental Protocols

Proposed Synthesis of 7-Hydroxyloxapine-d8

While a specific, detailed synthesis protocol for 7-Hydroxyloxapine-d8 is not publicly available, a plausible synthetic route can be proposed based on the synthesis of loxapine and general deuteration techniques. The synthesis would likely involve the use of a deuterated piperazine precursor.

Diagram: Proposed Synthesis Workflow for 7-Hydroxyloxapine-d8



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Caption: A logical workflow for the synthesis of 7-Hydroxyloxapine-d8.

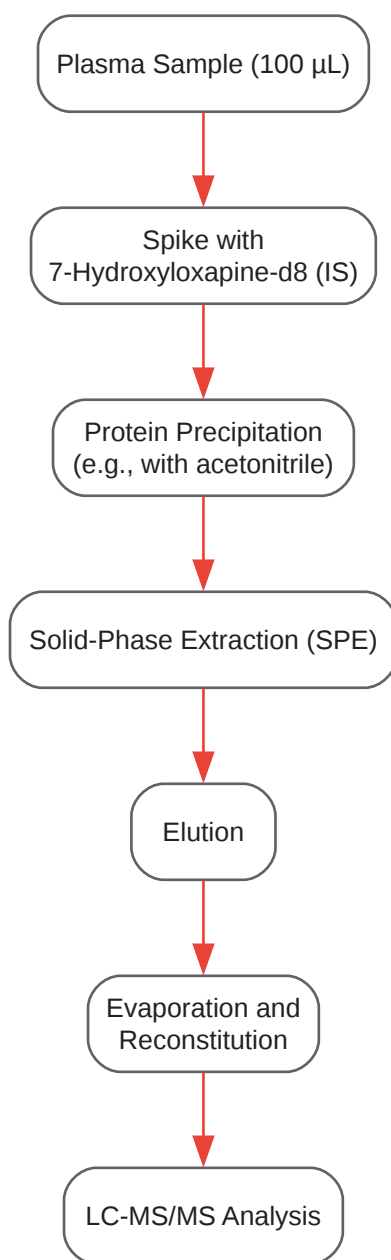
Bioanalytical Method for 7-Hydroxyloxapine Quantification using LC-MS/MS

7-Hydroxyloxapine-d8 is employed as an internal standard for the accurate quantification of 7-Hydroxyloxapine in biological samples, typically human plasma. A validated high-performance liquid chromatography-tandem mass spectrometry (LC-MS/MS) method is the standard for this analysis.

Sample Preparation:

A common method for plasma sample preparation is solid-phase extraction (SPE).

Diagram: Sample Preparation Workflow



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Caption: A typical solid-phase extraction workflow for plasma samples.

LC-MS/MS Parameters:

The following table summarizes typical parameters for a validated LC-MS/MS method for the analysis of loxapine and its metabolites.

Parameter	Value
LC Column	Reversed-phase (e.g., C18)
Mobile Phase	Gradient of aqueous buffer (e.g., ammonium formate) and organic solvent (e.g., acetonitrile)
Ionization Mode	Positive Electrospray Ionization (ESI+)
Detection Mode	Multiple Reaction Monitoring (MRM)
Linearity Range	0.0500 - 50.0 ng/mL[6]
Intra-day Precision (%CV)	≤ 15%
Inter-day Precision (%CV)	≤ 10%
Accuracy (% bias)	Within ±15%
Extraction Recovery	> 80%[6]

MRM Transitions:

The specific MRM transitions for 7-Hydroxyloxapine-d8 would be determined by direct infusion of the compound into the mass spectrometer to identify the precursor ion (likely $[M+H]^+$) and its most stable and abundant fragment ions. Based on the molecular weight of 351.86 g/mol, the precursor ion for 7-Hydroxyloxapine-d8 would be m/z 352.9. The product ions would be selected after collision-induced dissociation.

Biological Activity and Signaling

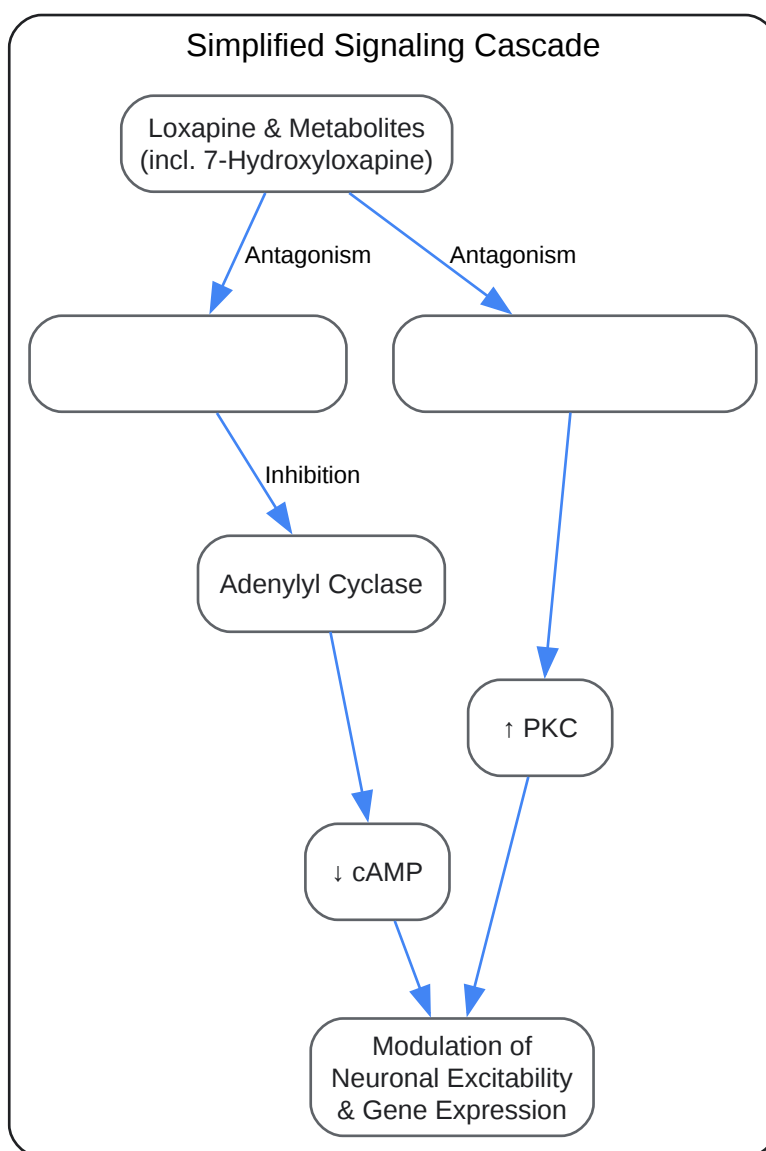
7-Hydroxyloxapine is an active metabolite that contributes to the overall pharmacological profile of loxapine. Loxapine and its metabolites exhibit a complex interaction with various neurotransmitter receptors.

Receptor Binding Profile:

The table below presents the reported binding affinities (K_i , nM) of loxapine for several key receptors. 7-Hydroxyloxapine is known to have a particularly high affinity for the Dopamine D2 receptor.

Receptor	Loxapine Ki (nM)	7-Hydroxyloxapine Activity
Dopamine D2	1.8	High affinity antagonist
Serotonin 5-HT2A	2.1	High affinity antagonist
Dopamine D1	21	Moderate affinity antagonist
Dopamine D4	12	Moderate affinity antagonist
Histamine H1	3.0	High affinity antagonist
Adrenergic α 1	10	Moderate affinity antagonist

Diagram: Receptor Interaction and Downstream Signaling



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Caption: Simplified signaling pathways affected by loxapine and its active metabolites.

Conclusion

7-Hydroxyloxapine-d8 is an indispensable tool for the accurate and precise quantification of the active metabolite 7-Hydroxyloxapine in pharmacokinetic and toxicokinetic studies. This technical guide provides a foundational understanding of its chemical properties, a proposed synthetic approach, and its application in a validated bioanalytical method. The information presented herein is intended to support researchers and drug development professionals in

their efforts to further elucidate the pharmacology and clinical utility of loxapine and its metabolites.

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